

Preparing Alinidine Hydrobromide Stock Solutions for Scientific Research

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Compound of Interest

Compound Name: *Alinidine hydrobromide*

Cat. No.: *B1665225*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and standardized protocols for the preparation of **Alinidine hydrobromide** stock solutions for use in various experimental settings. **Alinidine hydrobromide** is a specific bradycardic agent that acts by reducing the slope of diastolic depolarization in sinoatrial tissue and Purkinje fibers.[1] These guidelines are intended for researchers, scientists, and professionals in drug development to ensure accuracy, reproducibility, and safety when working with this compound.

Introduction to Alinidine Hydrobromide

Alinidine hydrobromide is an antiarrhythmic and anti-ischemic agent.[1] Its primary mechanism of action involves the inhibition of the hyperpolarization-activated current (If) in the sinoatrial node, leading to a reduction in heart rate.[2] This specific action on the pacemaker current makes it a valuable tool in cardiovascular research.[2] The development of Alinidine was halted due to a lack of specificity, as it also affects calcium and potassium channels.[3]

Chemical Properties:

Property	Value
CAS Number	71306-36-0[1]
Molecular Formula	C12H14BrCl2N3[1]
Molecular Weight	351.07 g/mol [1]
Appearance	White to light yellow solid[1]

Solubility and Stability

Proper dissolution and storage are critical for maintaining the integrity and activity of **Alinidine hydrobromide**.

Solubility Data:

Solvent	Concentration	Notes
DMSO	100 mg/mL (284.84 mM)[1]	Ultrasonic assistance may be required for complete dissolution.[1]
Water	Soluble	Specific quantitative data is not readily available. It is recommended to test solubility at the desired concentration.
Ethanol	Soluble	Specific quantitative data is not readily available. It is recommended to test solubility at the desired concentration.
PBS	Soluble	Specific quantitative data is not readily available. It is recommended to test solubility at the desired concentration.

Stability and Storage:

Form	Storage Temperature	Duration	Notes
Solid	4°C ^[1]	2 years	Store in a sealed container, away from moisture. ^[1]
In Solvent	-80°C ^[1]	6 months ^[1]	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent	-20°C ^[1]	1 month ^[1]	Aliquot to avoid repeated freeze-thaw cycles.

Safety Precautions

Handle **Alinidine hydrobromide** in accordance with good industrial hygiene and safety practices.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.^[4]
- Handling: Avoid contact with skin and eyes.^[4] Avoid the formation of dust and aerosols.^[4] Use in a well-ventilated area or under a chemical fume hood.^[4]
- First Aid:
 - Skin Contact: Wash off with soap and plenty of water.^[4]
 - Eye Contact: Rinse with pure water for at least 15 minutes.^[4]
 - Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen.^[4]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.^[4]
 - In all cases of exposure, consult a doctor.^[4]

Experimental Protocols

The following protocols provide a general guideline for the preparation of **Alinidine hydrobromide** stock solutions. It is recommended to perform small-scale solubility tests before preparing larger volumes.

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

Materials:

- **Alinidine hydrobromide** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Alinidine hydrobromide** powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 100 mM stock solution, weigh 35.11 mg of **Alinidine hydrobromide** (Molecular Weight: 351.07 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For a 100 mM solution, add 1 mL of DMSO to 35.11 mg of the compound.
- **Mixing:** Vortex the solution until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.^[1]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Protocol 2: Preparation of Aqueous Stock Solutions (Water, PBS)

Materials:

- **Alinidine hydrobromide** powder
- Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS)
- Sterile conical tubes or vials
- Vortex mixer
- Sterile filter (0.22 μm)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Alinidine hydrobromide** powder.
- **Initial Dissolution:** Add a small amount of the chosen aqueous solvent (water or PBS) to the powder.
- **Mixing:** Vortex the solution thoroughly. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but the stability of the compound under these conditions should be considered.
- **Volume Adjustment:** Once dissolved, add the remaining solvent to reach the final desired concentration.
- **Sterilization:** Sterilize the solution by passing it through a 0.22 μm sterile filter.
- **Storage:** Aliquot the sterile solution and store at -20°C or -80°C. The stability of **Alinidine hydrobromide** in aqueous solutions has not been extensively reported; therefore, it is recommended to prepare fresh solutions or use them within a short period.

Quantitative Data Summary

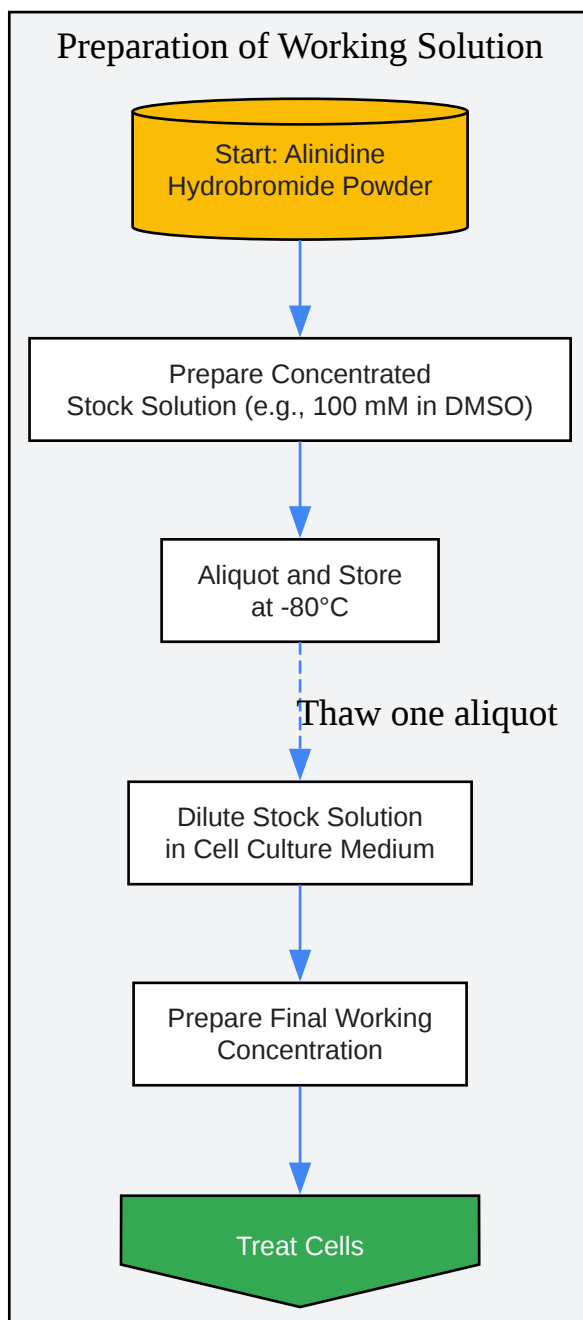
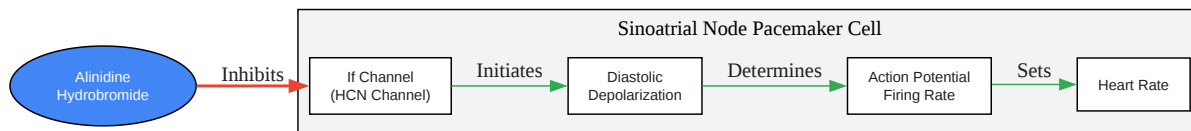
The following table summarizes the bradycardic effects of Alinidine observed in experimental studies.

Study Type	Subject	Dose	Effect on Heart Rate
In vitro	Guinea pig sinus node cells and Purkinje fibers	8.6 μ mol/L	30% reduction in beat frequency[1]
In vivo	Anesthetized dogs	2.5 mg/kg i.v.	Decrease of 59 +/- 7 beats/min[5]
Clinical Trial	Patients with coronary artery disease	40 mg (intravenous)	Sustained bradycardiac effect[4]

Signaling Pathway and Experimental Workflow

Mechanism of Action of Alinidine

Alinidine primarily exerts its bradycardic effect by inhibiting the hyperpolarization-activated "funny" current (If) in the sinoatrial (SA) node. This current is crucial for the diastolic depolarization phase of the cardiac action potential. By blocking If, Alinidine slows the rate of diastolic depolarization, thus reducing the heart rate.



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